

A Comprehensive Technical Guide to Pentadecylamine and Its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentadecylamine

Cat. No.: B1195383

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a clear and thorough understanding of chemical compounds is paramount. This guide provides an in-depth overview of **pentadecylamine**, a long-chain primary amine, and its various synonyms used across chemical literature. This document aims to be a centralized resource, presenting key data, experimental methodologies, and relevant biological pathways to facilitate research and development.

Synonyms and Identifiers

Pentadecylamine is known by a variety of names in scientific literature and chemical databases. A comprehensive list of these synonyms is crucial for efficient literature searches and clear communication. The compound is systematically named pentadecan-1-amine according to IUPAC nomenclature.^[1] Its unique Chemical Abstracts Service (CAS) Registry Number is 2570-26-5.^{[1][2][3]}

Other commonly used synonyms include:

- 1-Aminopentadecane^{[1][3][4]}
- n-Pentadecylamine^{[1][2][5][6][7]}
- 1-Pentadecanamine^{[1][2][5][6][7]}
- Monopentadecylamine^{[1][2]}

- Pentadecane, 1-amino-[1][2][5][6][7]

A more extensive list of identifiers from various databases is provided in the table below.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **pentadecylamine** is presented in the following table. This data is essential for handling, storage, and application of the compound.

Property	Value	Source
Molecular Formula	C15H33N	[1][2][3]
Molecular Weight	227.43 g/mol	[1][3]
Appearance	White to almost white powder or lump; colorless solidified mass or fragments.[5][8][9]	[5][8][9]
Melting Point	35-37 °C (lit.)	[10][11]
Boiling Point	299-301 °C (lit.)	[10]
Density	0.8 ± 0.1 g/cm ³	[11]
Vapor Pressure	1 mmHg (120.5 °C)	[10]
Flash Point	113 °C (closed cup)	
Solubility	Soluble in organic solvents, limited solubility in water.[2]	[2]

Experimental Protocols

Detailed experimental protocols are fundamental for the replication and advancement of scientific research. While specific, detailed protocols for the synthesis, purification, and analysis of **pentadecylamine** are not readily available in the public domain within the initial search, general methodologies for the handling and use of long-chain primary amines can be inferred from safety and handling documentation.

General Handling and Safety Precautions:

Due to its corrosive and toxic nature, **pentadecylamine** must be handled with appropriate personal protective equipment (PPE), including gloves, eye protection, and respiratory protection.[8][9] It is harmful if swallowed, causes severe skin burns and eye damage, and is toxic if inhaled.[8][9] Work should be conducted in a well-ventilated area.[8][9]

Disposal:

Pentadecylamine should be disposed of as hazardous waste in accordance with local, state, and federal regulations.[9]

Biological Significance and Signaling Pathways

Currently, there is limited specific information available in the public domain detailing the direct involvement of **pentadecylamine** in distinct signaling pathways. However, as a long-chain primary amine, it shares characteristics with other fatty amines that are known to interact with cell membranes and can serve as precursors for more complex signaling molecules.

To illustrate a generalized workflow for investigating the potential biological roles of a compound like **pentadecylamine**, the following logical diagram is provided. This diagram outlines the typical steps a researcher might take, from initial screening to pathway elucidation.



[Click to download full resolution via product page](#)

Figure 1: A generalized workflow for the investigation of a novel compound's biological activity.

This guide serves as a foundational resource for professionals working with **pentadecylamine**. The provided tables and diagrams are intended to streamline access to critical information, thereby supporting ongoing and future research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentadecylamine | C₁₅H₃₃N | CID 17386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 2570-26-5: Pentadecylamine | CymitQuimica [cymitquimica.com]
- 3. scbt.com [scbt.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. Pentadecylamine - Hazardous Agents | Haz-Map [haz-map.com]
- 6. Pentadecylamine [webbook.nist.gov]
- 7. Pentadecylamine [webbook.nist.gov]
- 8. 1-Aminopentadecane | 2570-26-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 9. 1-Aminopentadecane | 2570-26-5 | TCI AMERICA [tcichemicals.com]
- 10. 1-AMINOPENTADECANE | 2570-26-5 [amp.chemicalbook.com]
- 11. PENTADECYLAMINE | CAS#:2570-26-5 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Pentadecylamine and Its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195383#synonyms-for-pentadecylamine-in-chemical-literature]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com